Application Notes and Protocols for NG25 Trihydrochloride

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Compound of Interest	
Compound Name:	*NG25 trihydrochloride*
CAS No.:	*2108554-00-1*
Cat. No.:	*B2958106*

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These application notes provide detailed protocols for the preparation, storage, and handling of **NG25 trihydrochloride** stock solutions. NG25 is a potent, dual-specific inhibitor of Transforming Growth Factor-β-Activated Kinase 1 (TAK1) and Mitogen-Activated Protein Kinase Kinase Kinase Kinase 2 (MAP4K2), making it a valuable tool for studying inflammatory signaling pathways and for potential therapeutic development.[1][2][3]

Introduction

NG25 trihydrochloride is a type II kinase inhibitor that binds to the ATP binding pocket of TAK1 and MAP4K2.[1][2][3] By inhibiting these upstream kinases, NG25 effectively blocks the activation of downstream signaling cascades, including the JNK and p38 MAP kinase pathways, as well as the NF-κB pathway.[1][4] This inhibitory action can prevent the secretion of pro-inflammatory cytokines, highlighting its potential in research related to inflammation, immunology, and oncology.[1][4]

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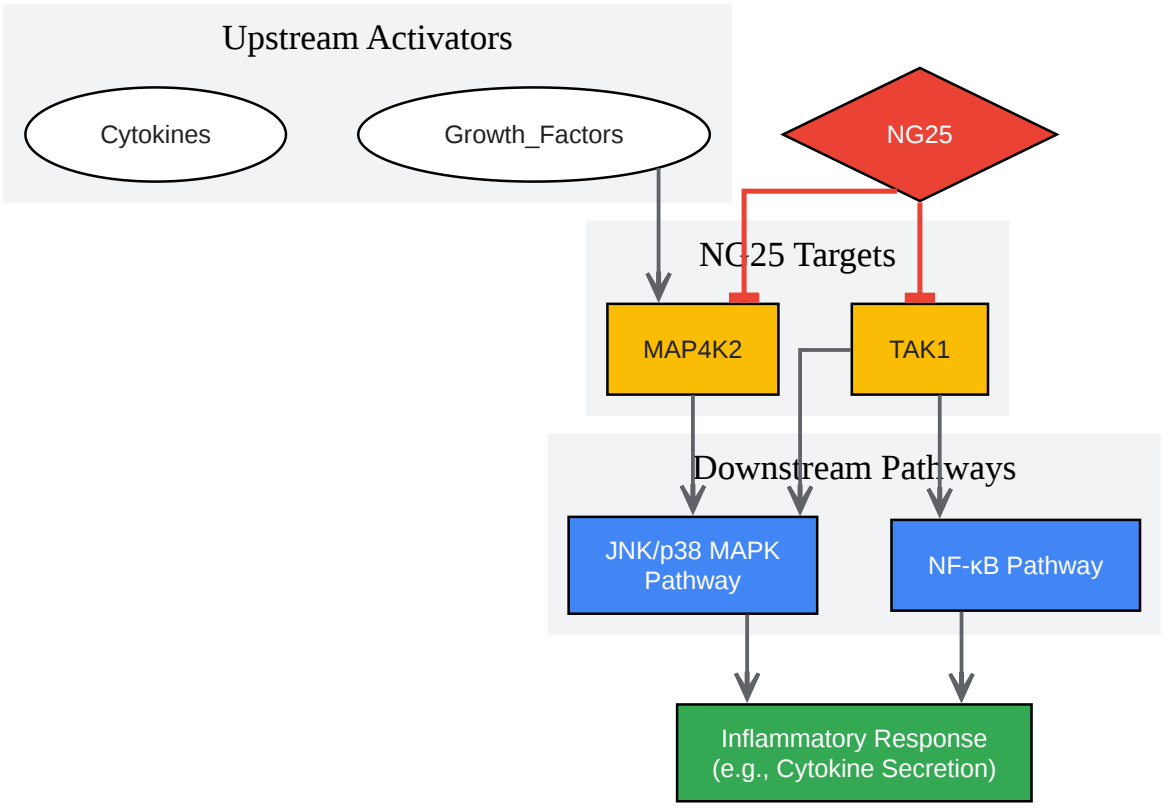
Chemical Properties:

Property	Value
Synonyms	N-[4-[(4-Ethyl-1-piperazinyl)methyl]-3-(trifluoromethyl)phenyl]-4-methyl-3-(1H-pyrrolo[2,3-b]pyridin-4-yloxy)-benzamide trihydrochloride
Molecular Formula	$C_{29}H_{30}F_3N_5O_2 \cdot 3HCl$
Molecular Weight	646.96 g/mol
Appearance	White to beige powder
Solubility	Water (5 mg/mL, clear solution)

Signaling Pathway

NG25 trihydrochloride targets TAK1 and MAP4K2, which are key upstream kinases in several signaling pathways. Inhibition of TAK1 and MAP4K2 by NG25 leads to the downstream suppression of inflammatory responses.

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Figure 1: NG25 Signaling Pathway Inhibition.

Experimental Protocols

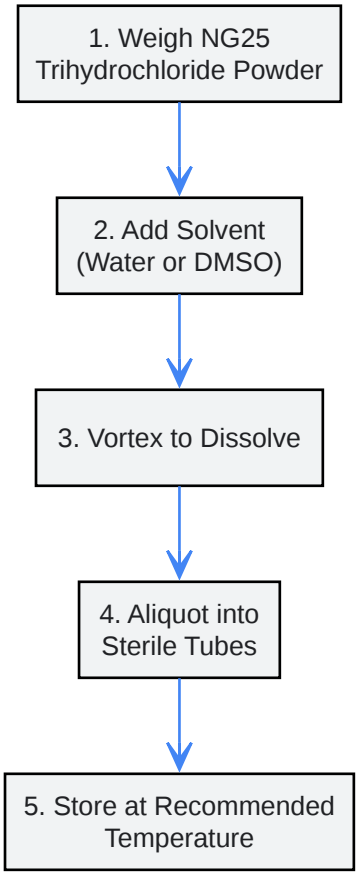
Required Materials

- **NG25 trihydrochloride** powder
- Sterile, nuclease-free water or dimethyl sulfoxide (DMSO)
- Vortex mixer
- Calibrated pipettes and sterile, nuclease-free tips
- Sterile microcentrifuge tubes or cryovials
- Personal Protective Equipment (PPE): safety glasses, gloves, and a lab coat

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Stock Solution Preparation Workflow

The following diagram outlines the general workflow for preparing the **NG25 trihydrochloride** stock solution.



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References

- 1. Discovery of Type II Inhibitors of TGFβ-Activated Kinase 1 (TAK1) and Mitogen-Activated Protein Kinase Kinase Kinase Kinase 2 (MAP4K2) - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]

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- 3. ppu.mrc.ac.uk [ppu.mrc.ac.uk]
- 4. Silencing TAK1 reduces MAPKs-MMP2/9 expression to reduce inflammation-driven neurohistological disruption post spinal cord injury - PMC [pmc.ncbi.nlm.nih.gov]
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